

N-Fluorobenzenesulfonimide (NFSI): A Comprehensive Technical Guide for Synthetic Chemists

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Compound of Interest

Compound Name: *n*-Fluorobenzenesulfonamide

Cat. No.: B034697

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CAS Number: 133745-75-2

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

N-Fluorobenzenesulfonimide (NFSI) is a highly versatile and widely utilized electrophilic fluorinating and aminating agent in modern organic synthesis. Its stability, selectivity, and ease of handling have established it as a cornerstone reagent for the introduction of fluorine atoms and sulfonimide groups into a diverse array of organic molecules. This guide provides a comprehensive overview of the properties, applications, and detailed experimental protocols involving NFSI, tailored for professionals in chemical research and pharmaceutical development.

Core Properties and Specifications

NFSI is a white to off-white crystalline solid that is stable under normal laboratory conditions. Its physicochemical properties are summarized in the tables below, providing a ready reference for experimental design and safety considerations.

Chemical Identity

Property	Value	Reference(s)
CAS Number	133745-75-2	[1][2][3]
IUPAC Name	N-(benzenesulfonyl)-N-fluorobenzenesulfonamide	[3]
Molecular Formula	C ₁₂ H ₁₀ FNO ₄ S ₂	[1][3]
Molecular Weight	315.34 g/mol	[1][3]
Synonyms	NFSI, N-Fluoro-N-(phenylsulfonyl)benzenesulfonamide, N-Fluorodibenzenesulfonimide, ACCUFLUOR NFSI	[3][4]
InChI Key	RLKHFSNWQCZBDC-UHFFFAOYSA-N	[3]
SMILES	C1=CC=C(C=C1)S(=O)(=O)N(F)S(=O)(=O)C2=CC=CC=C2	[3]

Physicochemical Data

Property	Value	Reference(s)
Appearance	Off-white to light brown crystalline powder	[2]
Melting Point	114-116 °C	[2]
Solubility	Very soluble in acetonitrile, dichloromethane, and THF; less soluble in toluene.	[2]
Storage Temperature	Room temperature, in a dark place under an inert atmosphere.	[2][5]

Safety and Hazard Information

Hazard Statement	Code	Description	Reference(s)
Skin Irritation	H315	Causes skin irritation	[3]
Eye Irritation	H319	Causes serious eye irritation	[3]
Respiratory Irritation	H335	May cause respiratory irritation	[3]
Hazard Codes	Xi, O	Irritant, Oxidizing	[2]
Risk Statements	R36/37/38	Irritating to eyes, respiratory system and skin	[2]
Safety Statements	S26, S37/39	In case of contact with eyes, rinse immediately with plenty of water and seek medical advice. Wear suitable gloves and eye/face protection.	[2]

Applications in Drug Discovery and Organic Synthesis

The primary utility of NFSI lies in its ability to act as a source of electrophilic fluorine ("F⁺"). The incorporation of fluorine into drug candidates is a widely employed strategy in medicinal chemistry to enhance metabolic stability, binding affinity, and bioavailability.[2][6] Beyond fluorination, NFSI has also emerged as a versatile reagent for amination reactions, providing a direct route to complex nitrogen-containing compounds.[5][7]

Key applications include:

- **Electrophilic Fluorination:** NFSI is used for the fluorination of a wide range of nucleophiles, including enolates, carbanions, organometallic species, and activated aromatic systems.[2]

[7] This has proven invaluable in the synthesis of fluorinated pharmaceuticals and agrochemicals.[3][4][6]

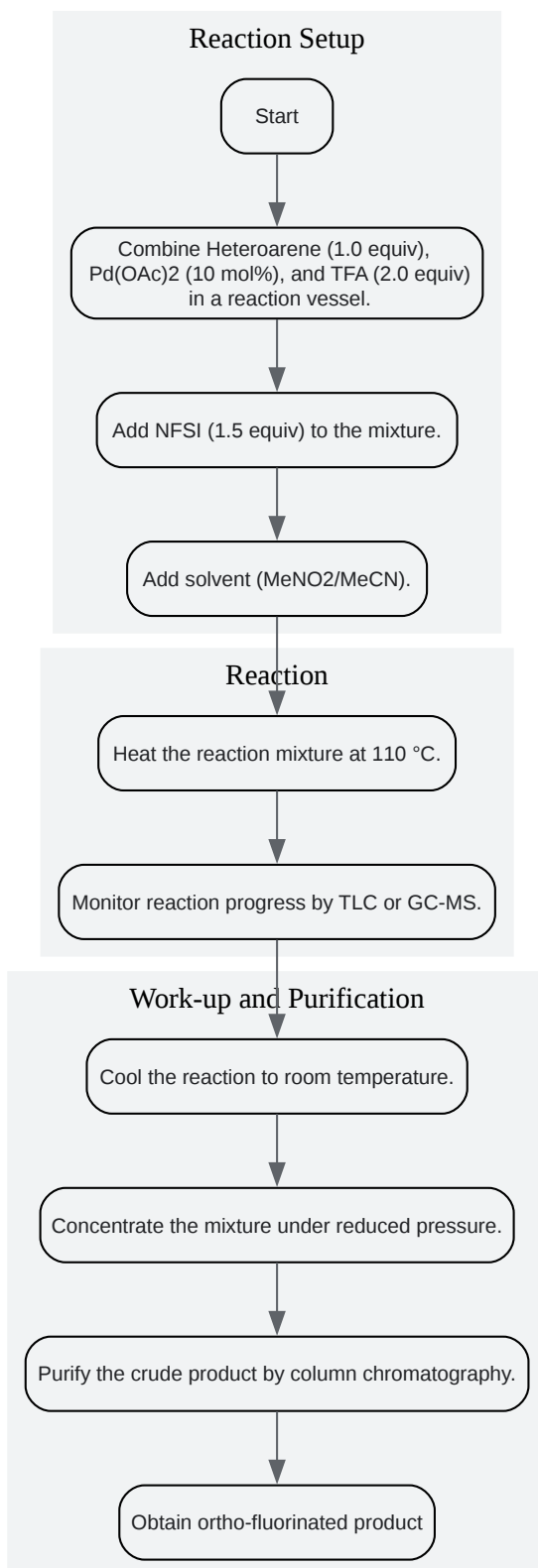
- **Direct C-H Fluorination:** In conjunction with transition metal catalysts (e.g., palladium), NFSI can achieve the direct fluorination of otherwise inert C-H bonds, offering a more atom-economical approach to fluoroarenes.[5]
- **Amination Reactions:** NFSI can also serve as a nitrogen source for the direct amination of C-H bonds, providing access to sulfonamides and other aminated products. This dual reactivity as both a fluorinating and aminating agent underscores its versatility.[5][7]

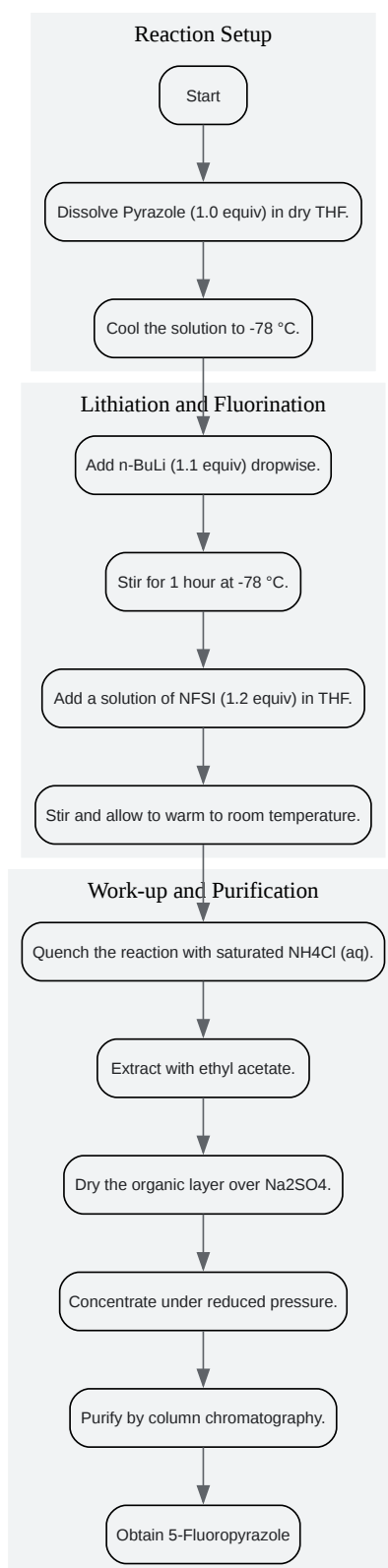
Key Experimental Protocols

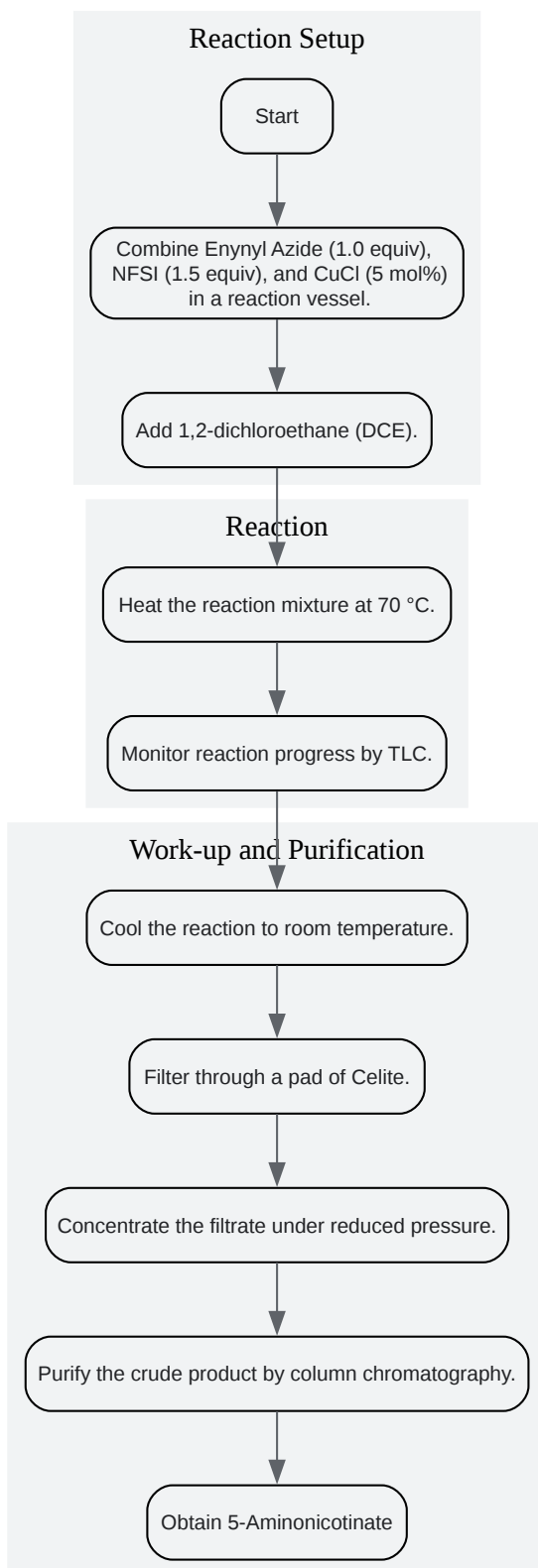
This section provides detailed methodologies for three distinct and representative applications of NFSI in organic synthesis. These protocols are based on peer-reviewed literature and offer a starting point for laboratory implementation.

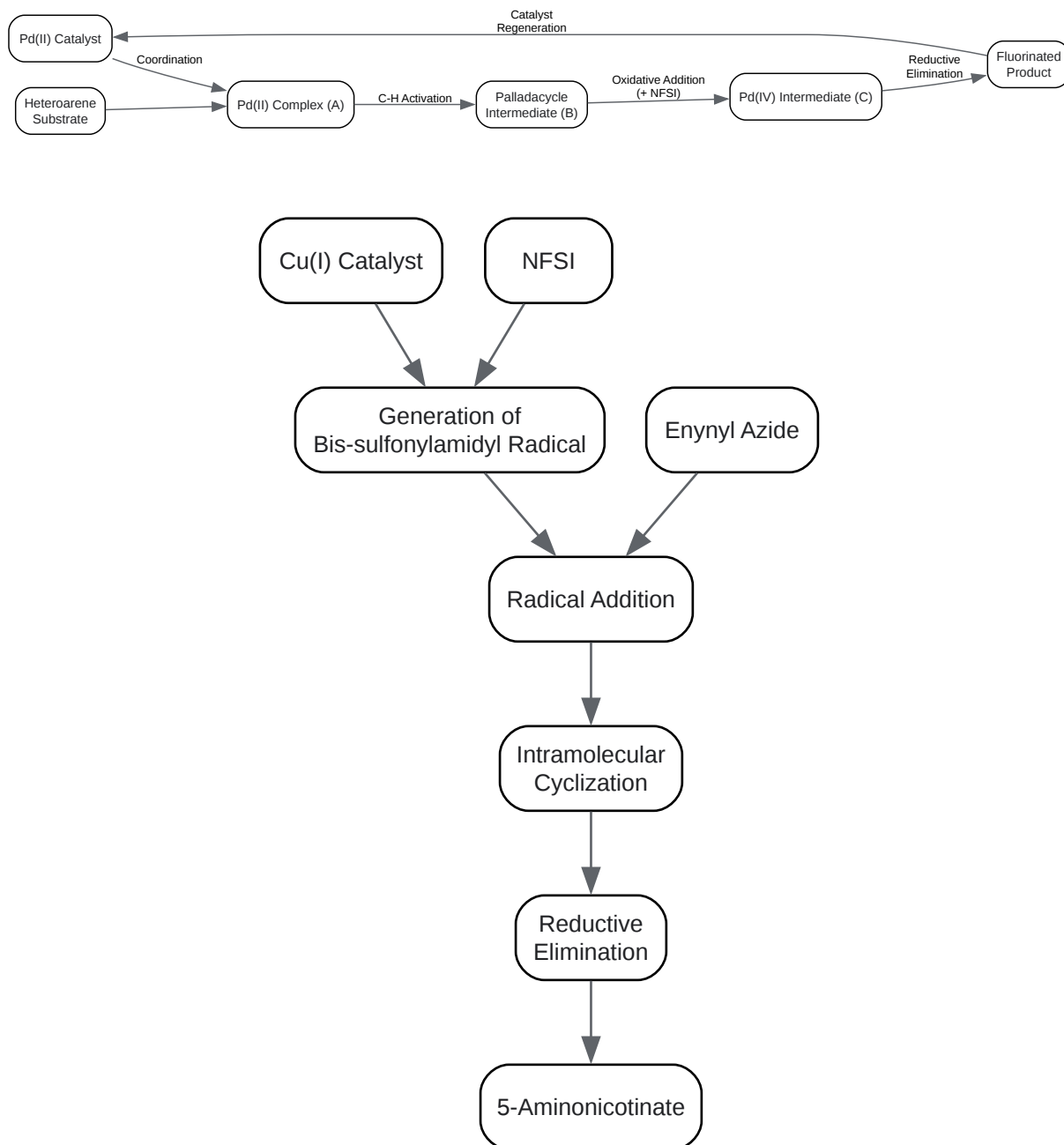
Palladium-Catalyzed C–H Bond Fluorination of Heteroarenes

This protocol describes the regioselective ortho-fluorination of N-heterocyclic arenes, a common structural motif in pharmaceuticals, using a palladium catalyst in conjunction with NFSI.









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